

Optimizing Incubation Time for WST-1 Cell Viability, Proliferation, and Cytotoxicity Assays

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Compound of Interest

Compound Name: WST-3

Cat. No.: B15552545

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Note on **WST-3** vs. WST-1: The term "**WST-3**" is not commonly associated with a commercially available cell viability reagent. It is presumed that the intended subject of this document is the widely used WST-1 (Water Soluble Tetrazolium Salt-1) assay, and all subsequent information pertains to the WST-1 assay.

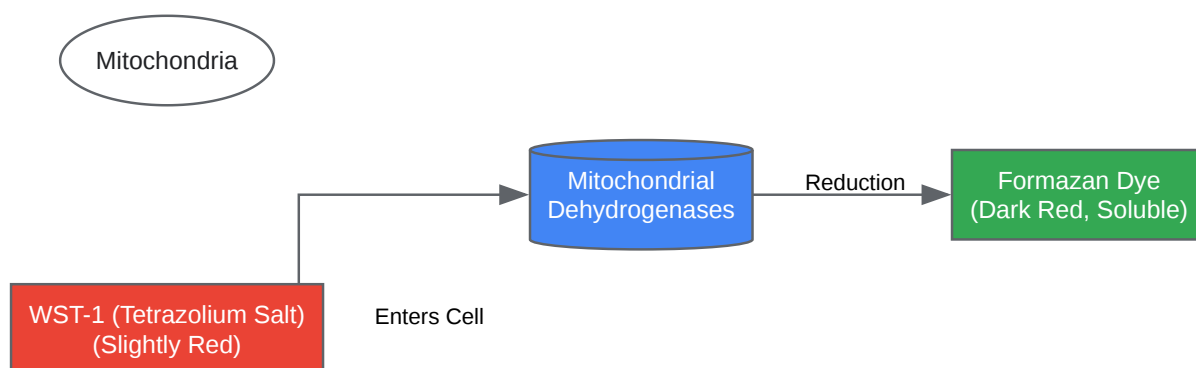
Introduction

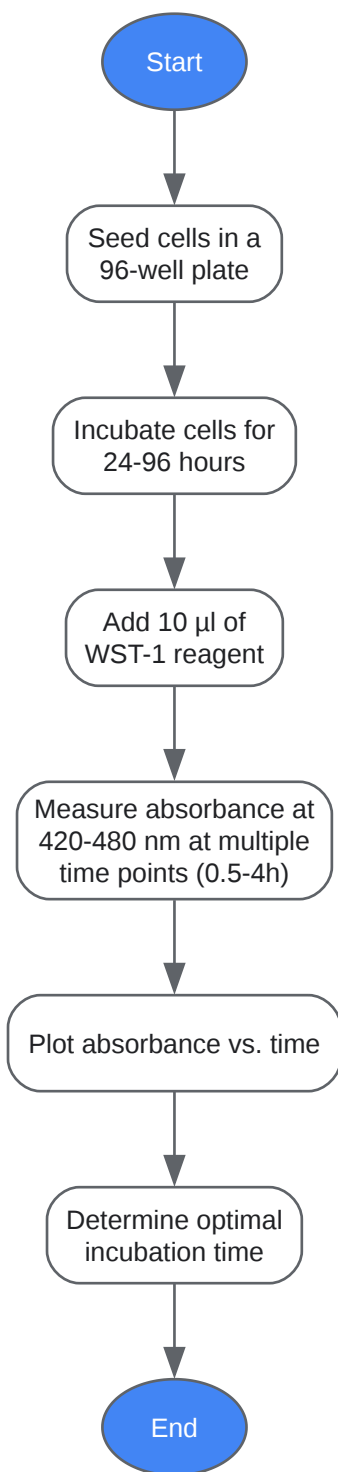
The WST-1 assay is a sensitive and reliable colorimetric method for the quantification of cell viability, proliferation, and cytotoxicity. The assay's principle lies in the cleavage of the stable tetrazolium salt WST-1 to a soluble formazan dye by mitochondrial dehydrogenases present in metabolically active cells. The amount of formazan produced, measured by absorbance, is directly proportional to the number of viable cells in the culture. A critical parameter influencing the accuracy and sensitivity of the WST-1 assay is the incubation time with the reagent. This application note provides a detailed protocol and guidelines for determining the optimal incubation time for your specific experimental conditions.

Principle of the WST-1 Assay

The core of the WST-1 assay is the enzymatic reduction of the WST-1 tetrazolium salt. In viable cells, mitochondrial dehydrogenases, as part of the respiratory chain, cleave the WST-1

molecule. This reaction, facilitated by an electron coupling reagent, results in the formation of a water-soluble formazan dye. The intensity of the resulting color, which can be quantified using a spectrophotometer or a microplate reader, directly correlates with the number of metabolically active cells.





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